

Application Note: 2-(2-Chlorophenoxy)-N-ethylethanamine in Anti-Angiogenic Compound Development

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Compound of Interest

Compound Name: 2-(2-Chlorophenoxy)-N-ethylethanamine
CAS No.: 915921-75-4
Cat. No.: B1532964

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Executive Summary & Compound Profile

2-(2-Chlorophenoxy)-N-ethylethanamine represents a critical pharmacophore in medicinal chemistry, sharing structural homology with various ion channel modulators and sympathomimetic agents. In the context of anti-angiogenesis, this secondary amine scaffold serves as a valuable lead structure for inhibiting endothelial cell proliferation and migration, potentially via modulation of intracellular calcium flux or downstream VEGF signaling blockade.

This guide provides a standardized workflow for validating the anti-angiogenic potency of this compound, moving from chemical handling to in vivo chick chorioallantoic membrane (CAM) assays.

Chemical Specifications

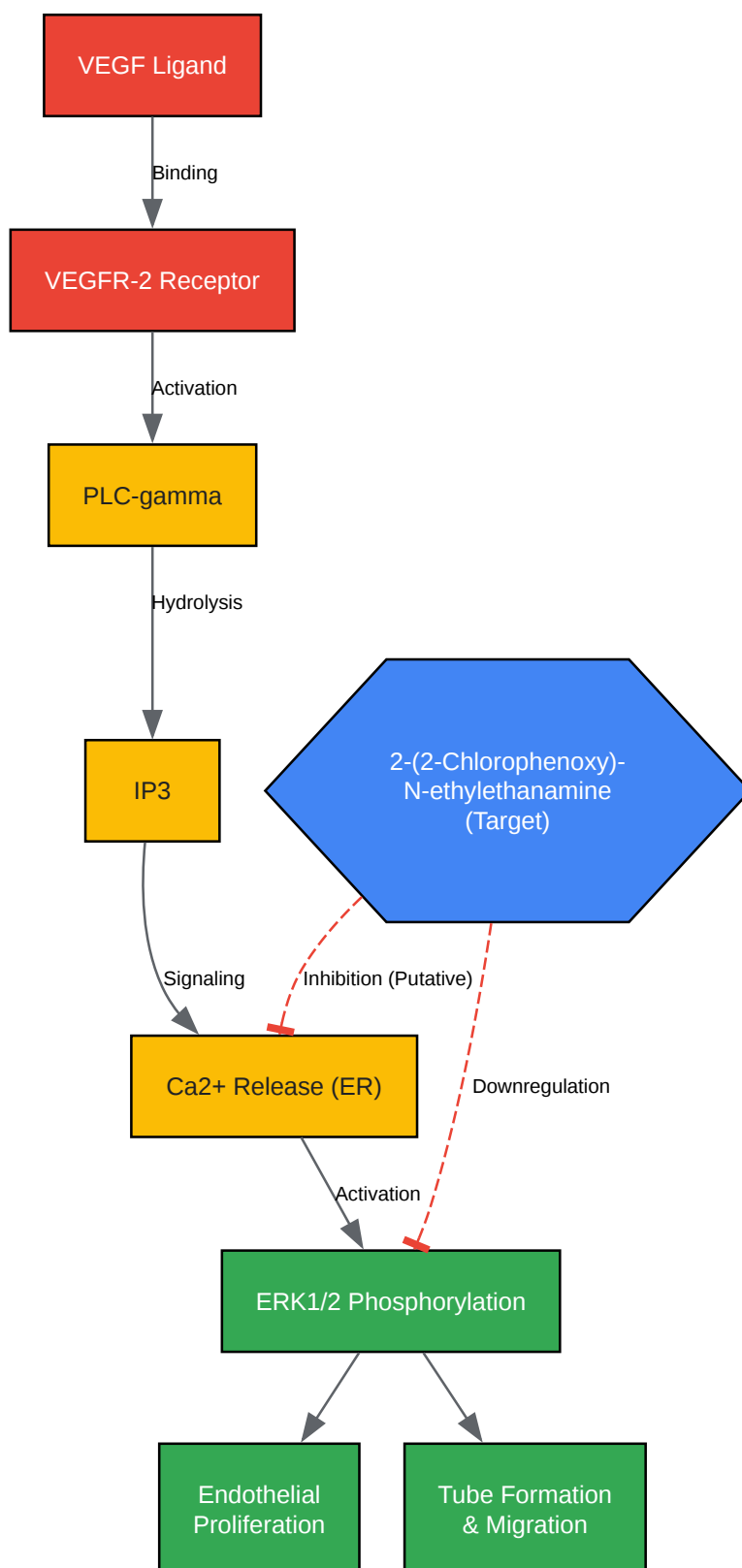
Property	Specification
IUPAC Name	N-[2-(2-chlorophenoxy)ethyl]ethanamine
CAS Number	915921-75-4
Molecular Formula	C ₁₀ H ₁₄ ClNO
Molecular Weight	199.68 g/mol
Solubility	Soluble in DMSO (>20 mg/mL), Ethanol; Sparingly soluble in water
Storage	-20°C, desiccated, protected from light

Mechanism of Action: The Theoretical Basis

To effectively evaluate this compound, one must understand its potential interference points within the angiogenic cascade.^[1] Phenoxyethylamine derivatives often act as antagonists for surface receptors or modulators of ion channels (e.g., TRP channels, L-type Ca²⁺ channels) essential for endothelial cell motility.

Signaling Pathway Blockade

The following diagram illustrates the hypothesized intervention points of **2-(2-Chlorophenoxy)-N-ethylethanamine** within the VEGF signaling pathway.



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Figure 1: Hypothesized mechanism of action targeting Calcium signaling and downstream ERK phosphorylation to arrest angiogenesis.

Experimental Protocols

Protocol A: Stock Solution Preparation & Handling

Objective: Ensure consistent compound delivery without precipitation or solvent toxicity.

- Weighing: Accurately weigh 10 mg of **2-(2-Chlorophenoxy)-N-ethylethanamine**.
- Solubilization: Dissolve in 1.0 mL of sterile, anhydrous DMSO to create a 50 mM stock solution (Calculation: $10 \text{ mg} / 0.2 \text{ mL} = 50 \text{ mM}$).
- Aliquot: Dispense into 20 μL aliquots in amber microcentrifuge tubes.
- Storage: Store at -20°C . Avoid repeated freeze-thaw cycles (max 3 cycles).
- Working Solution: On the day of the experiment, dilute the stock in cell culture media.
 - Critical Control: Ensure the final DMSO concentration in the assay is $< 0.1\%$ to prevent solvent-induced cytotoxicity.

Protocol B: HUVEC Tube Formation Assay (The "Gold Standard")

Objective: Quantify the compound's ability to inhibit the organization of endothelial cells into capillary-like structures.

Materials:

- HUVECs (Human Umbilical Vein Endothelial Cells), passage 3-5.
- Growth Factor Reduced (GFR) Matrigel.
- Ibidi μ -Slide Angiogenesis or 96-well plate.

- Calcein AM (for live cell staining).

Methodology:

- Matrigel Coating: Thaw Matrigel on ice overnight. Pipette 10 μ L (μ -Slide) or 50 μ L (96-well) into wells. Polymerize at 37°C for 30-60 minutes.
- Cell Seeding: Trypsinize HUVECs and resuspend in low-serum media (2% FBS).
 - Density:

cells/well (μ -Slide) or

cells/well (96-well).
- Treatment: Add **2-(2-Chlorophenoxy)-N-ethylethanamine** at graded concentrations (e.g., 1, 5, 10, 50 μ M). Include a Vehicle Control (0.1% DMSO) and a Positive Inhibitor Control (e.g., Sunitinib 1 μ M).
- Incubation: Incubate at 37°C, 5% CO₂ for 6–18 hours.
 - Note: Monitor hourly. Tube formation is dynamic; over-incubation leads to cell clustering (apoptosis).
- Imaging: Stain with Calcein AM (2 μ g/mL) for 30 minutes. Image using fluorescence microscopy (485/535 nm).
- Analysis: Use ImageJ (Angiogenesis Analyzer plugin) to quantify:
 - Total Tube Length
 - Number of Junctions/Nodes
 - Number of Meshes

Protocol C: Chick Chorioallantoic Membrane (CAM) Assay

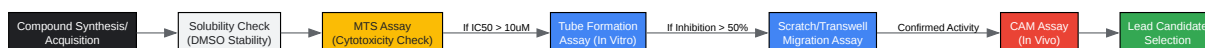
Objective: In vivo validation of anti-angiogenic efficacy using an avascular zone model.

Methodology:

- Embryo Preparation: Incubate fertilized chicken eggs at 37°C/60% humidity.
- Windowing: On Embryonic Day 3 (ED3), remove 2-3 mL of albumin and cut a window in the shell to expose the CAM. Seal with tape and incubate.
- Treatment Application (ED8):
 - Place a sterile filter paper disc (5 mm) or silica ring on a vascularized region of the CAM.
 - Apply 10 µL of the compound (at IC₅₀ determined from Protocol B) onto the disc.
 - Controls: PBS/DMSO (Vehicle) and Retinoic Acid (Positive Control).
- Incubation: Reseal and incubate for 48 hours.
- Quantification (ED10):
 - Fix the CAM with methanol/acetone (1:1).
 - Excise the membrane area under the disc.
 - Photograph using a stereomicroscope.
 - Metric: Count the number of vessel branch points converging toward the disc (Spoke Wheel pattern indicates inhibition).

Logical Workflow for Compound Validation

The following decision tree outlines the progression from chemical acquisition to lead candidate selection.



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Figure 2: Step-by-step validation workflow for **2-(2-Chlorophenoxy)-N-ethylethanamine**.

References

- PubChem Compound Summary. (n.d.). **2-(2-Chlorophenoxy)-N-ethylethanamine**. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Staton, C. A., Reed, M. W., & Brown, N. J. (2009). A critical analysis of current in vitro and in vivo angiogenesis assays. International Journal of Experimental Pathology. Retrieved from [[Link](#)]
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Sources

- [1. Promising Phytoconstituents in Antiangiogenesis Drug Development \[mdpi.com\]](#)
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